

# N-Ethylformamide chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Ethylformamide*

Cat. No.: *B146923*

[Get Quote](#)

## N-Ethylformamide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, synthesis, and characterization of **N-Ethylformamide**. All quantitative data is summarized in structured tables for ease of reference. Detailed experimental methodologies are provided, and key workflows are visualized using Graphviz diagrams.

## Chemical Properties and Structure

**N-Ethylformamide** is a polar organic compound classified as a secondary amide. It is a colorless to light yellow transparent liquid that is utilized as a versatile solvent and a chemical intermediate in various industrial and pharmaceutical applications.<sup>[1][2]</sup> Its ability to participate in hydrogen bonding influences its reactivity and interactions with other substances.

## Structural Information

The structural details of **N-Ethylformamide** are fundamental to understanding its chemical behavior. Key identifiers and representations are provided below.

## Chemical Structure and Identifiers for N-Ethylformamide

Chemical Structure	Key Identifiers	
	IUPAC Name	N-Ethylformamide
	Molecular Formula	C3H7NO
	CAS Number	627-45-2
	SMILES	CCNC=O
	InChIKey	KERBAAIBDHEFDD-UHFFFAOYSA-N

[Click to download full resolution via product page](#)

Caption: Chemical structure and key identifiers of **N-Ethylformamide**.

## Physicochemical Properties

A summary of the key physicochemical properties of **N-Ethylformamide** is presented in the table below.

Property	Value	Reference
Molecular Weight	73.09 g/mol	[3]
Density	0.950 g/mL at 20 °C	[3]
Boiling Point	202-204 °C	[3]
Melting Point	-78 °C (estimate)	[4]
Flash Point	113 °C (closed cup)	[3]
Refractive Index	n <sub>20/D</sub> 1.432	[3]

## Experimental Protocols

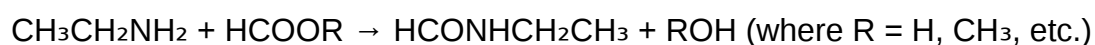
This section details the methodologies for the synthesis, purification, and characterization of **N-Ethylformamide**.

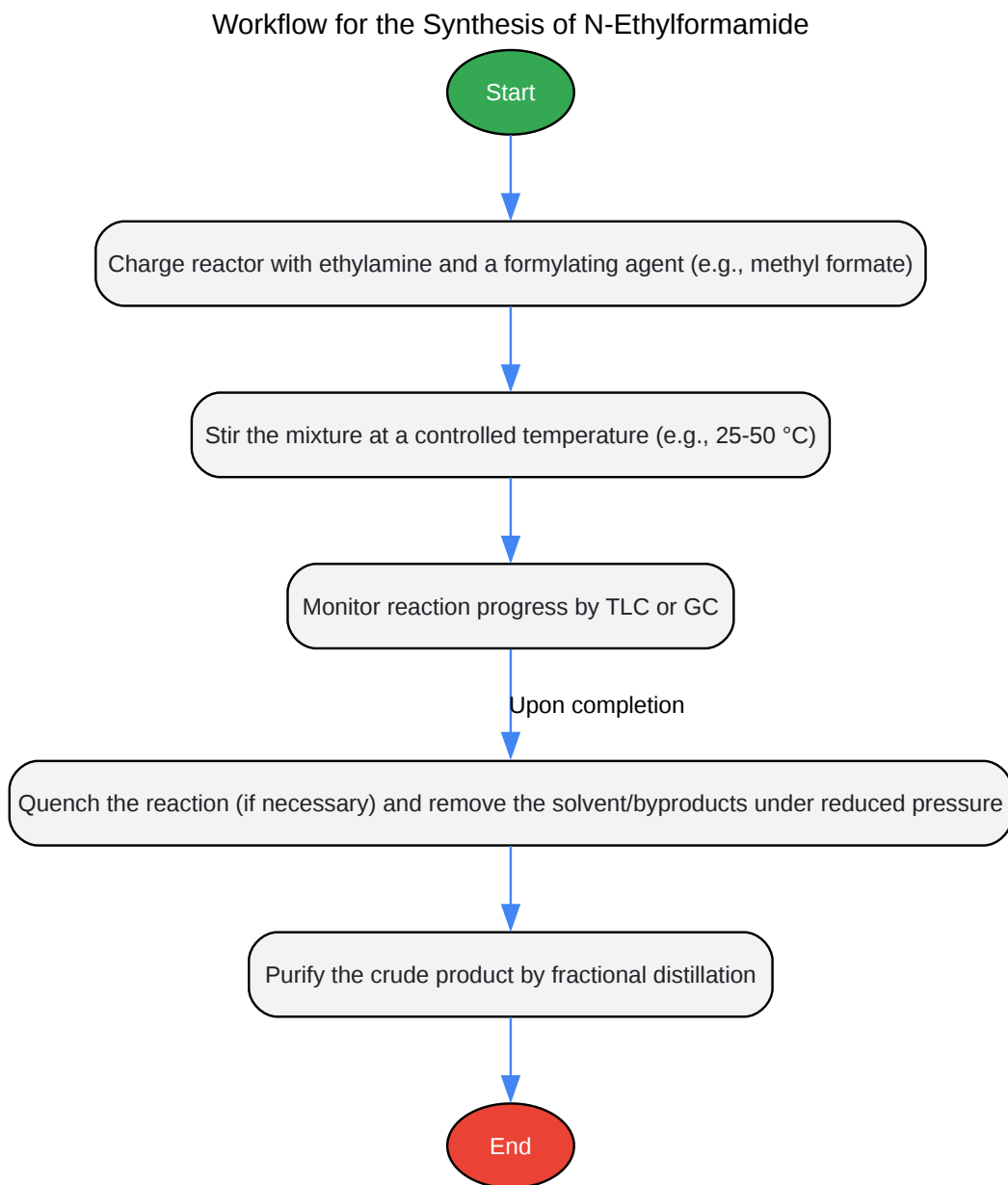
## Synthesis of N-Ethylformamide

A common method for the synthesis of N-substituted formamides is the reaction of an amine with a formylating agent. The following protocol is a generalized procedure based on the reaction of ethylamine with a suitable formylating agent such as methyl formate or formic acid.

[5][6]

Reaction:





[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of **N-Ethylformamide**.

#### Detailed Methodology:

- **Reaction Setup:** A round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser is charged with ethylamine dissolved in a suitable solvent (or neat).
- **Addition of Formylating Agent:** The formylating agent (e.g., methyl formate or formic acid) is added dropwise to the stirred solution of ethylamine. The reaction can be exothermic, so cooling with an ice bath may be necessary to maintain the desired reaction temperature.
- **Reaction Conditions:** The reaction mixture is stirred at room temperature or gently heated to drive the reaction to completion. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** Once the reaction is complete, any excess reactants and volatile byproducts are removed under reduced pressure. If formic acid is used, a neutralization step with a mild base may be required.
- **Purification:** The crude **N-Ethylformamide** is purified by fractional distillation under reduced pressure to obtain the final product with high purity.

## Purification of N-Ethylformamide

For commercially available or synthesized **N-Ethylformamide**, purification is typically achieved through distillation.

#### Methodology:

- **Initial Assessment:** An initial assessment of the purity can be performed using techniques like Gas Chromatography (GC) or Infrared (IR) spectroscopy.
- **Distillation:** If impurities are detected, the **N-Ethylformamide** is subjected to fractional distillation. The main fraction is collected at its boiling point (202-204 °C at atmospheric pressure). For heat-sensitive impurities, distillation under reduced pressure is recommended.
- **Purity Verification:** The purity of the collected fraction should be verified using analytical techniques such as GC or NMR spectroscopy.

## Spectroscopic Characterization

$^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectroscopy are essential for confirming the structure of **N-Ethylformamide**.

$^1\text{H}$  NMR Spectroscopy Protocol:

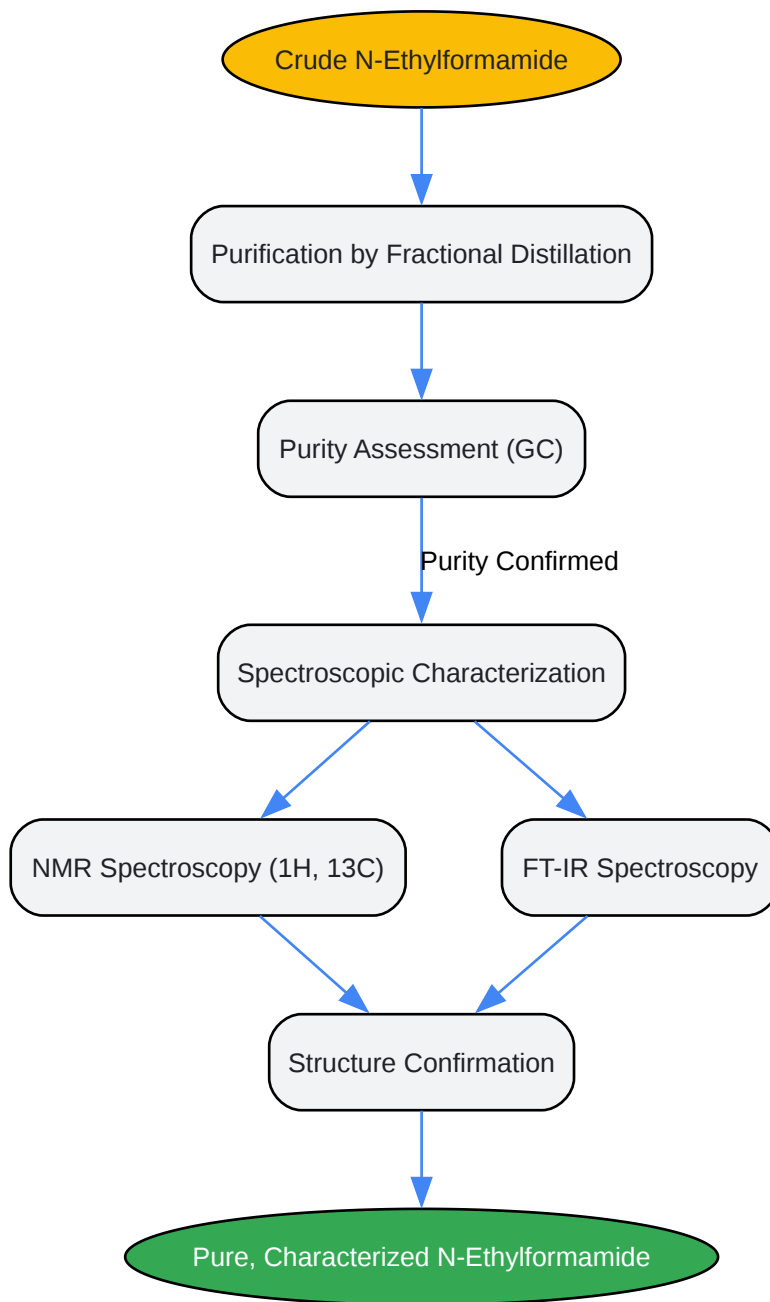
- **Sample Preparation:** A small amount of purified **N-Ethylformamide** is dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ,  $\text{D}_2\text{O}$ , or  $\text{DMSO-d}_6$ ). A typical concentration is 5-25 mg of sample in 0.5-0.7 mL of solvent.
- **Data Acquisition:** The  $^1\text{H}$  NMR spectrum is acquired on a standard NMR spectrometer (e.g., 300 or 500 MHz).
- **Data Analysis:** The chemical shifts, multiplicities, and integrals of the peaks are analyzed to confirm the presence of the ethyl and formyl protons.

FT-IR spectroscopy is used to identify the functional groups present in **N-Ethylformamide**.

FT-IR Spectroscopy Protocol:

- **Sample Preparation:** A thin film of the liquid sample is placed between two salt plates (e.g., NaCl or KBr), or the spectrum is recorded using an Attenuated Total Reflectance (ATR) accessory.
- **Data Acquisition:** The IR spectrum is recorded over the standard mid-IR range (typically  $4000\text{-}400\text{ cm}^{-1}$ ).
- **Data Analysis:** The spectrum is analyzed for characteristic absorption bands, such as the N-H stretch, C=O stretch (amide I band), and N-H bend (amide II band).

## Workflow for Purification and Characterization of N-Ethylformamide

[Click to download full resolution via product page](#)

Caption: General workflow for the purification and characterization of **N-Ethylformamide**.

## Safety and Handling

**N-Ethylformamide** is a combustible liquid and should be handled with appropriate safety precautions. It can cause skin and serious eye irritation.

Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses with side-shields or chemical goggles.
- Hand Protection: Compatible chemical-resistant gloves.
- Skin and Body Protection: Lab coat and appropriate protective clothing.

Handling and Storage:

- Keep away from heat, sparks, open flames, and hot surfaces.
- Store in a well-ventilated place. Keep cool.
- Keep container tightly closed.

## Applications

**N-Ethylformamide** is an important organic chemical raw material and intermediate. Its primary applications include:

- Solvent: It is a good organic solvent used in drug synthesis, fiber spinning, and for photographic chemicals.<sup>[4]</sup>
- Chemical Intermediate: It is used in the production of pharmaceuticals, dyestuffs, and spices.<sup>[2][4]</sup>
- Electrolysis and Electroplating: It finds use in the electrolysis and electroplating industries.<sup>[4]</sup>

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).



## References

- 1. nbinno.com [nbinno.com]
- 2. N-ETHYLFORMAMIDE | 627-45-2 [chemicalbook.com]
- 3. US5527963A - Production of N-vinylformamide - Google Patents [patents.google.com]
- 4. CN103012183A - Preparation method of N,-N-diethyl-formamide - Google Patents [patents.google.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [N-Ethylformamide chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146923#n-ethylformamide-chemical-properties-and-structure]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)